

Synthesis Protocol for 2-Oxopiperidine-3-carboxylic Acid: An Application Note

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Compound of Interest

Compound Name:	2-Oxopiperidine-3-carboxylic acid
CAS No.:	41888-21-5
Cat. No.:	B1313956

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Abstract

This document provides a detailed, step-by-step protocol for the synthesis of **2-Oxopiperidine-3-carboxylic acid**, a valuable heterocyclic building block in medicinal chemistry and drug development. The synthesis is based on the catalytic hydrogenation of 2-hydroxynicotinic acid. This application note includes comprehensive experimental procedures, a summary of quantitative data, and visual diagrams to illustrate the workflow and chemical transformation.

Introduction

2-Oxopiperidine-3-carboxylic acid is a key intermediate in the synthesis of various pharmaceutical compounds, including those targeting neurological disorders. Its rigid, cyclic structure and bifunctional nature (possessing both a lactam and a carboxylic acid) make it an attractive scaffold for designing novel bioactive molecules. The protocol outlined below describes a reliable method for its preparation from a commercially available starting material.

Chemical Reaction Scheme

The synthesis proceeds via the catalytic hydrogenation of 2-hydroxynicotinic acid, where the pyridine ring is reduced to a piperidine ring.

Reaction: 2-Hydroxynicotinic Acid → **2-Oxopiperidine-3-carboxylic acid**

Catalyst: Palladium on Carbon (Pd/C)

Reducing Agent: Hydrogen gas (H₂)

Experimental Protocol

Materials and Equipment

Reagent/Equipment	Grade/Specification
2-Hydroxynicotinic acid	≥98% purity
Palladium on Carbon (Pd/C)	10 wt. % loading, wet basis
Ethanol (EtOH)	Anhydrous, 200 proof
Hydrogen Gas (H ₂)	High purity (≥99.99%)
Hydrogenation Apparatus	Parr hydrogenator or similar high-pressure vessel
Rotary Evaporator	Standard laboratory grade
Filtration Apparatus	Buchner funnel, filter paper, celite
Glassware	Round-bottom flasks, beakers, graduated cylinders
Magnetic Stirrer and Hotplate	Standard laboratory grade

Procedure

- **Reaction Setup:** In a suitable high-pressure reaction vessel, combine 2-hydroxynicotinic acid (10.0 g, 71.9 mmol) and 10% Palladium on Carbon (1.0 g, 10 wt. %).
- **Solvent Addition:** Add anhydrous ethanol (150 mL) to the reaction vessel.

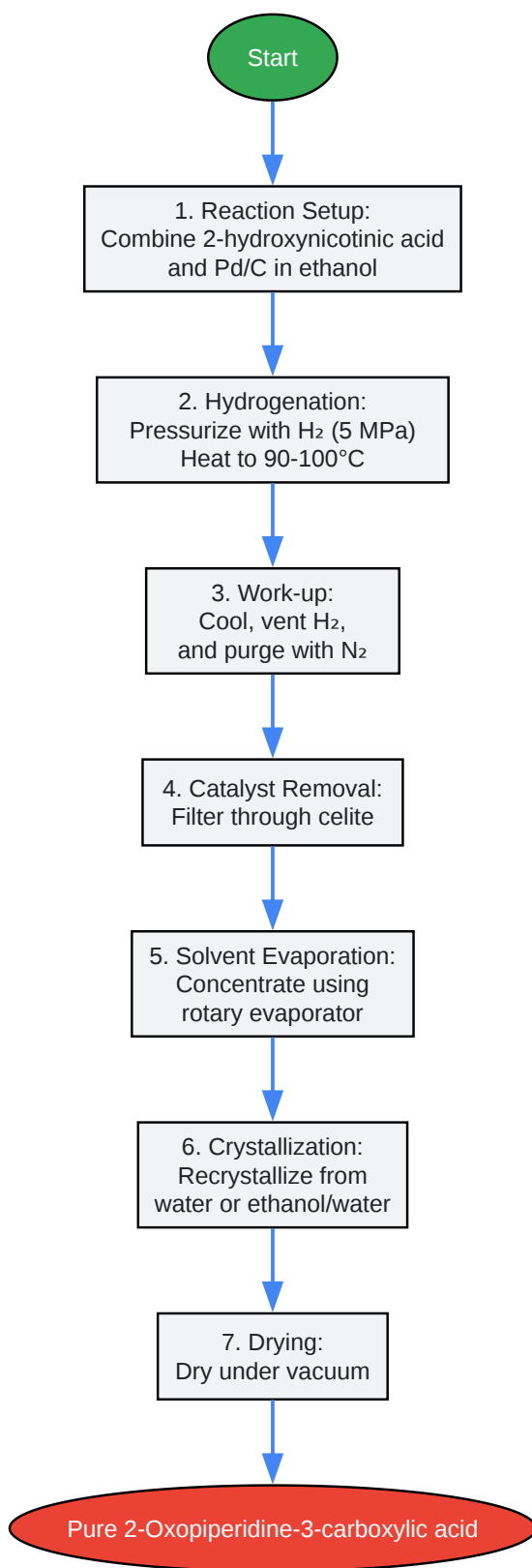
- Hydrogenation: Seal the reaction vessel and purge with nitrogen gas, followed by purging with hydrogen gas. Pressurize the vessel with hydrogen gas to 5 MPa.
- Reaction: Stir the mixture vigorously at 90-100°C for 4-6 hours. Monitor the reaction progress by observing the cessation of hydrogen uptake.
- Work-up: After the reaction is complete, cool the vessel to room temperature and carefully vent the hydrogen gas. Purge the vessel with nitrogen gas.
- Catalyst Removal: Filter the reaction mixture through a pad of celite to remove the palladium catalyst. Wash the celite pad with a small amount of ethanol to ensure complete recovery of the product.
- Solvent Evaporation: Concentrate the filtrate under reduced pressure using a rotary evaporator to remove the ethanol.
- Crystallization and Isolation: The crude product will be a solid. Recrystallize from a minimal amount of hot water or an ethanol/water mixture to obtain pure **2-Oxopiperidine-3-carboxylic acid**.
- Drying: Dry the purified product under vacuum to a constant weight.

Data Presentation

Parameter	Value
Starting Material Mass	10.0 g
Catalyst Loading	10 wt. %
Solvent Volume	150 mL
Hydrogen Pressure	5 MPa
Reaction Temperature	90-100°C
Reaction Time	4-6 hours
Typical Yield	80-90%
Molecular Formula	C ₆ H ₉ NO ₃ [1][2][3][4]
Molecular Weight	143.14 g/mol [1][2][3][4][5]
Appearance	White to off-white solid[5]

Visualizations

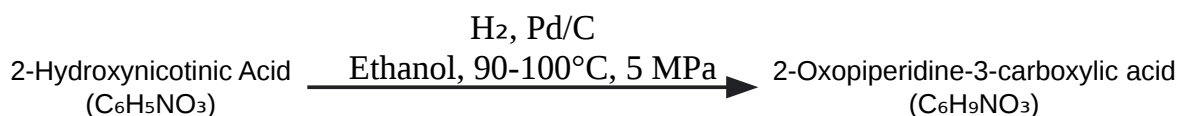
Experimental Workflow



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Caption: Step-by-step workflow for the synthesis of **2-Oxopiperidine-3-carboxylic acid**.

Chemical Reaction Pathway



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Caption: Reaction scheme for the catalytic hydrogenation of 2-hydroxynicotinic acid.

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Hydrogen gas is highly flammable. Ensure the hydrogenation apparatus is properly set up and leak-tested. Use in an area free of ignition sources.
- Palladium on carbon is pyrophoric when dry. Handle the catalyst as a wet paste.
- Refer to the Safety Data Sheets (SDS) for all chemicals used in this protocol. The target compound may cause skin and eye irritation.[1][5]

Conclusion

This protocol provides a straightforward and efficient method for the synthesis of **2-Oxopiperidine-3-carboxylic acid**. By following these steps, researchers can reliably produce this important building block for use in various research and development applications.

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